

# Production of High-Affinity Neutralizing Monoclonal Antibodies Against Streptolysin O

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## Compound of Interest

Compound Name: *Antilysin*

Cat. No.: *B15579465*

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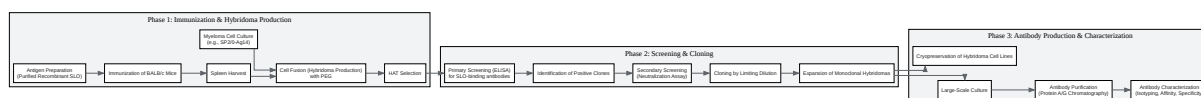
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

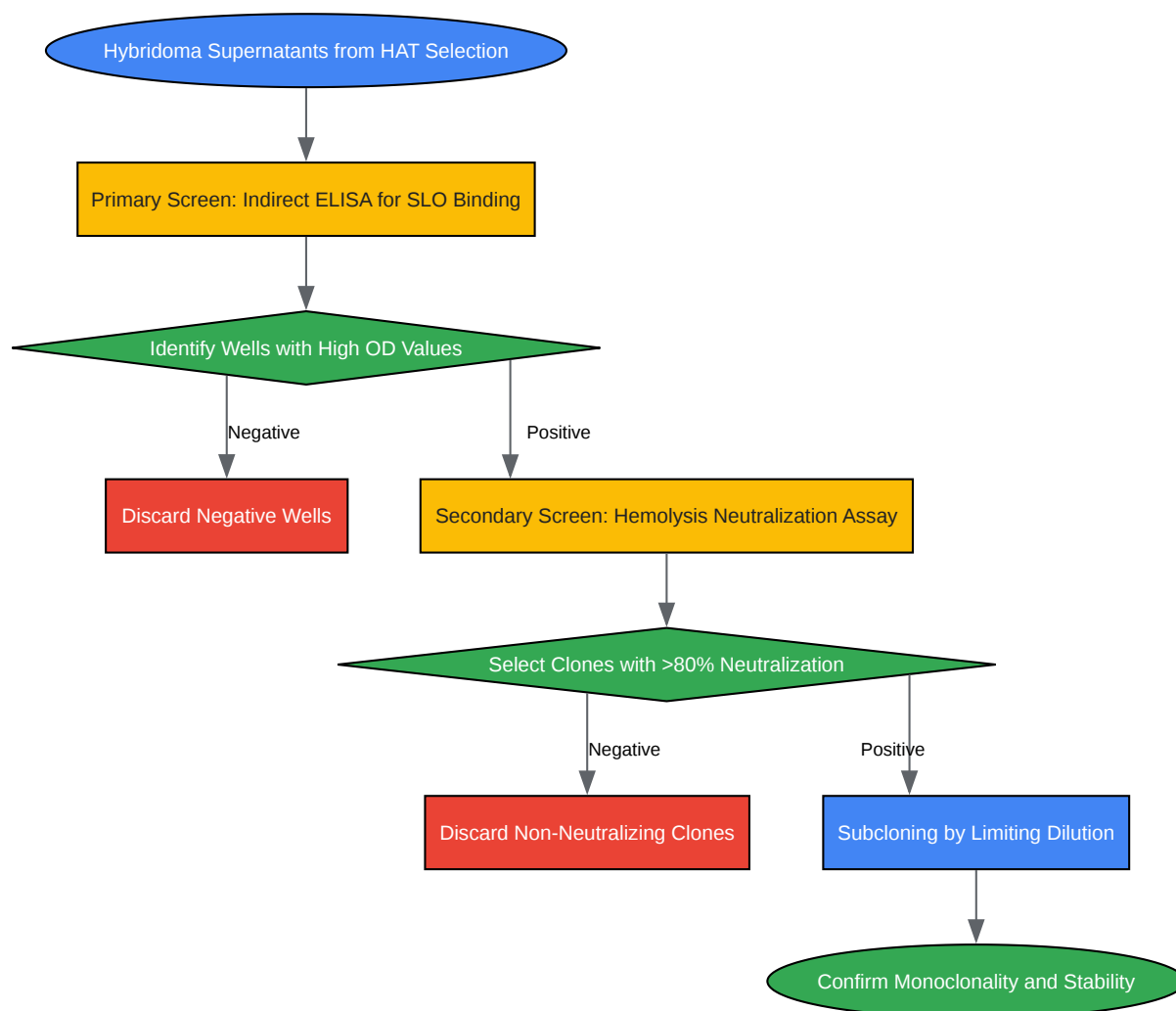
## Introduction

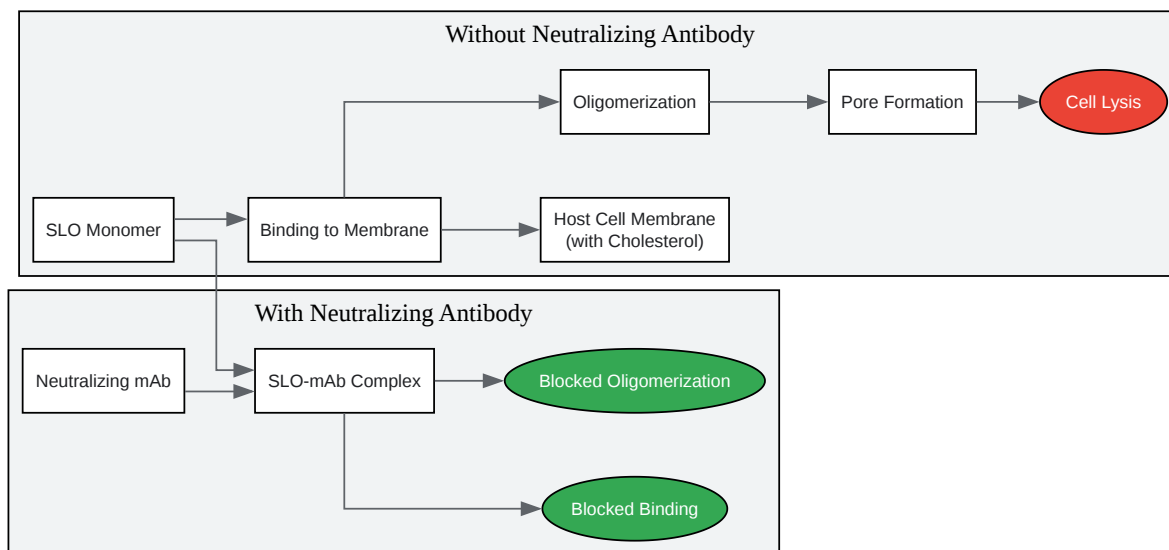
Streptolysin O (SLO) is a potent cytolytic toxin secreted by Group A Streptococcus and is a key virulence factor in streptococcal infections. As a member of the cholesterol-dependent cytolysin (CDC) family, SLO forms pores in the membranes of host cells, leading to cell death and contributing to the pathogenesis of diseases such as rheumatic fever and streptococcal toxic shock syndrome. Monoclonal antibodies (mAbs) that can neutralize the cytotoxic activity of SLO are valuable tools for diagnostics, research, and as potential therapeutics. This document provides a detailed guide to the generation and characterization of monoclonal antibodies against Streptolysin O using hybridoma technology.

## Experimental Workflow Overview

The overall process for generating anti-SLO monoclonal antibodies involves several key stages, from immunization of mice with purified SLO antigen to the selection and characterization of specific, high-affinity antibody-producing hybridoma clones.







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